

What is D-mannose-d7 and its chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-mannose-d7*

Cat. No.: *B12407311*

[Get Quote](#)

An In-depth Technical Guide to D-Mannose-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-Mannose-d7**, a deuterated isotopologue of the naturally occurring monosaccharide D-mannose. This document details its chemical structure, properties, and the methodologies for its synthesis, compiled for professionals in research and drug development.

Introduction to D-Mannose-d7

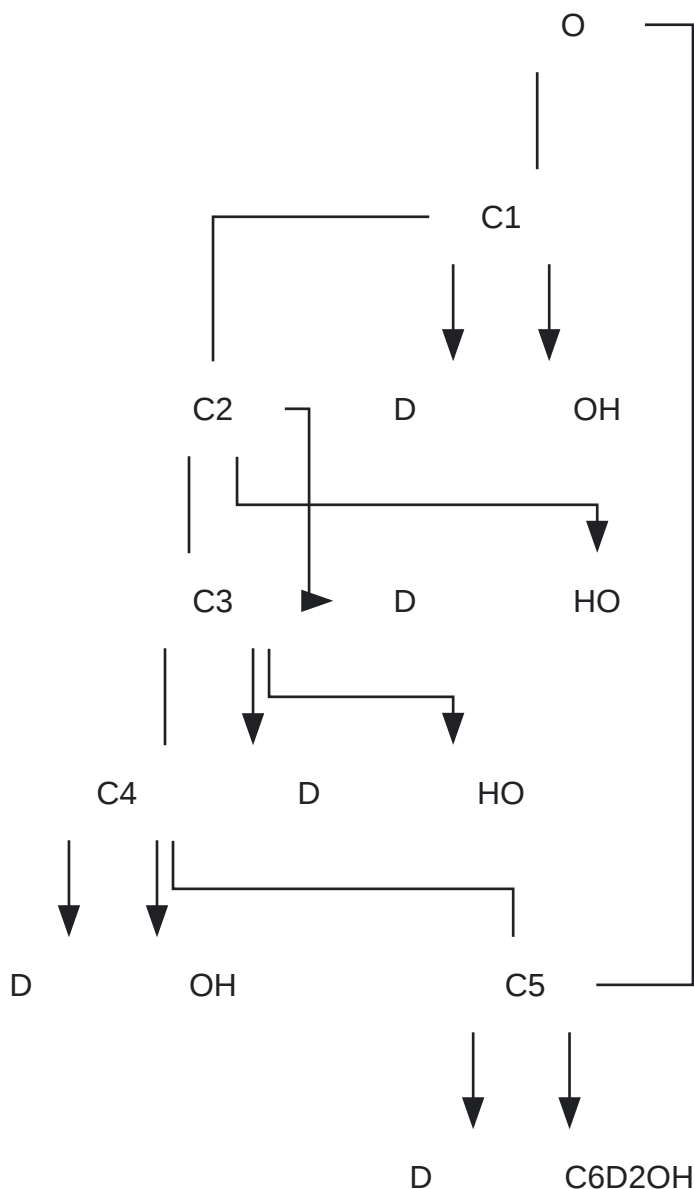
D-Mannose-d7 is a stable, non-radioactive isotopically labeled form of D-mannose where seven hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantification of D-mannose in biological samples. The deuterium labeling provides a distinct mass shift, allowing for its differentiation from endogenous, unlabeled D-mannose without altering its fundamental chemical properties.

Chemical Structure and Properties

The precise location of the seven deuterium atoms is crucial for the application of **D-Mannose-d7**. Based on synthetic methodologies, a common isotopologue is D-Mannose-1,2,3,4,5,6,6-d7.

Chemical Structure

The chemical structure of **D-Mannose-d7** is identical to that of D-mannose, with the exception of the isotopic substitution of hydrogen with deuterium. In its cyclic pyranose form, the structure is as follows:



[Click to download full resolution via product page](#)

Caption: Chemical structure of α -D-Mannopyranose-d7.

Quantitative Data

The following table summarizes the key quantitative data for **D-Mannose-d7**.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ D ₇ O ₆	Inferred from deuterated fructose isomer[1]
Molecular Weight	187.19 g/mol	Calculated based on isotopic composition
Exact Mass	187.1059 g/mol	Calculated based on isotopic composition
Isotopic Purity	Typically >98%	General standard for commercially available isotopologues
Appearance	White to off-white solid	General property of mannose
Solubility	Soluble in water	General property of mannose

Experimental Protocols

The synthesis of **D-Mannose-d7** can be achieved through biocatalytic methods, which offer high specificity and yield. The following is a detailed methodology based on published literature.[2]

Biocatalytic Synthesis of D-Mannose-d7

This protocol outlines a potential biocatalytic route for the synthesis of **D-Mannose-d7**.

Objective: To synthesize **D-Mannose-d7** from a suitable deuterated precursor using an enzymatic reaction.

Materials:

- Deuterated starting material (e.g., a deuterated hexose precursor)

- Appropriate isomerase or epimerase enzyme
- Buffer solution (e.g., phosphate buffer, pH 7.5)
- Reaction vessel
- Incubator/shaker
- Purification system (e.g., HPLC with a suitable column)
- Lyophilizer
- Analytical instruments for characterization (NMR, Mass Spectrometer)

Procedure:

- **Substrate Preparation:** Dissolve the deuterated starting material in the buffer solution to a final concentration suitable for the enzyme kinetics.
- **Enzyme Reaction:** Add the isomerase or epimerase to the substrate solution. The enzyme-to-substrate ratio should be optimized for efficient conversion.
- **Incubation:** Incubate the reaction mixture at the optimal temperature and pH for the enzyme, typically with gentle agitation. Monitor the reaction progress over time using techniques like TLC or a small-scale analytical HPLC.
- **Reaction Quenching:** Once the reaction has reached completion or equilibrium, quench the reaction by denaturing the enzyme, for example, by heating or adding a quenching agent.
- **Purification:** Purify the **D-Mannose-d7** from the reaction mixture. This is commonly achieved using preparative High-Performance Liquid Chromatography (HPLC). The choice of column and mobile phase will depend on the specific properties of the product and remaining starting material.
- **Desalting and Lyophilization:** The purified fractions containing **D-Mannose-d7** are collected, desalted if necessary, and then lyophilized to obtain the final product as a solid.

- Characterization: Confirm the identity, purity, and isotopic enrichment of the synthesized **D-Mannose-d7** using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).



[Click to download full resolution via product page](#)

Caption: General workflow for the biocatalytic synthesis of **D-Mannose-d7**.

Applications in Research and Drug Development

D-Mannose-d7 is a powerful tool for:

- Metabolic Flux Analysis: Tracing the metabolic fate of D-mannose in various biological systems.
- Pharmacokinetic Studies: Quantifying the absorption, distribution, metabolism, and excretion (ADME) of D-mannose-based therapeutics.
- Internal Standard: Serving as a highly accurate internal standard for the quantification of endogenous D-mannose by isotope dilution mass spectrometry. This is critical in the study of diseases where D-mannose levels are altered, such as congenital disorders of glycosylation.

Conclusion

D-Mannose-d7 is an essential research tool for scientists and drug development professionals. Its synthesis via biocatalytic methods provides a reliable source of this labeled compound. The well-defined chemical structure and physical properties of **D-Mannose-d7** enable its use in a wide range of applications, from fundamental metabolic studies to the development of novel therapeutics. The detailed experimental protocols and data presented in this guide are intended to facilitate its synthesis and application in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemilyglycoscience.com [chemilyglycoscience.com]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [What is D-mannose-d7 and its chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12407311#what-is-d-mannose-d7-and-its-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com